

Physical and chemical properties of Diethyl allylphosphonate

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Compound of Interest

Compound Name: Diethyl allylphosphonate

Cat. No.: B092648

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An In-depth Technical Guide to **Diethyl Allylphosphonate**

Introduction

Diethyl allylphosphonate (DEAP) is an organophosphorus compound with the chemical formula $C_7H_{15}O_3P$.^[1] It is a colorless liquid that serves as a versatile intermediate in organic synthesis.^[2] Its bifunctional nature, possessing both a reactive allyl group and a phosphonate moiety, makes it a valuable building block in various chemical transformations, including carbon-carbon bond formation and the synthesis of more complex molecules.^[3] This guide provides a comprehensive overview of the physical and chemical properties of **diethyl allylphosphonate**, detailed experimental protocols for its synthesis, and its applications, particularly for researchers, scientists, and professionals in drug development.^[4]

Chemical Identity and Structure

Diethyl allylphosphonate is systematically known as 2-propenyl-phosphonic acid diethyl ester.^[1] Its structure consists of an allyl group attached to a phosphonate functional group, with two ethyl ester moieties.

Table 1: Chemical Identifiers for **Diethyl Allylphosphonate**

Identifier	Value
CAS Number	1067-87-4
Molecular Formula	C ₇ H ₁₅ O ₃ P
Molecular Weight	178.17 g/mol [1]
IUPAC Name	Diethyl prop-2-en-1-ylphosphonate
Synonyms	2-Propenyl-phosphonic acid diethyl ester, 3-diethoxyphosphorylprop-1-ene[1][5]
InChI	1S/C7H15O3P/c1-4-7-11(8,9-5-2)10-6-3/h4H,1,5-7H2,2-3H3[3]
InChI Key	YPJHXRAHMLUKXAE-UHFFFAOYSA-N[3]
SMILES String	CCOP(=O)(CC=C)OCC[3]
PubChem Substance ID	24880237[1]
MDL Number	MFCD00015134[1]

Physical and Chemical Properties

Diethyl allylphosphonate is a clear, colorless liquid at room temperature.[2] A summary of its key physical and chemical properties is presented below.

Table 2: Physical and Chemical Properties of **Diethyl Allylphosphonate**

Property	Value
Appearance	Clear colorless liquid[2]
Boiling Point	46 °C at 0.35 mmHg[1]
	124-126 °C at 3 mmHg[1]
	102 °C at 18 mmHg
	223-224 °C (at atmospheric pressure)[6]
Density	1.022 g/mL[1]
	1.035 g/cm ³ at 25 °C[6]
Refractive Index (n _{20/D})	1.4340[1]
Flash Point	106 °C (222.8 °F)[7]
Purity	Typically ≥ 95.0% (GC) or 98%[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **diethyl allylphosphonate**. While full spectra require specialized software for viewing, key spectral data types available for this compound include Infrared (IR) and Nuclear Magnetic Resonance (NMR) spectroscopy.[8][9][10]

- Infrared (IR) Spectroscopy: The IR spectrum of **diethyl allylphosphonate** would show characteristic peaks for the P=O, C=C, and C-O bonds.[8][9]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ¹H NMR and ¹³C NMR data are available, providing detailed information about the hydrogen and carbon environments within the molecule.[10]

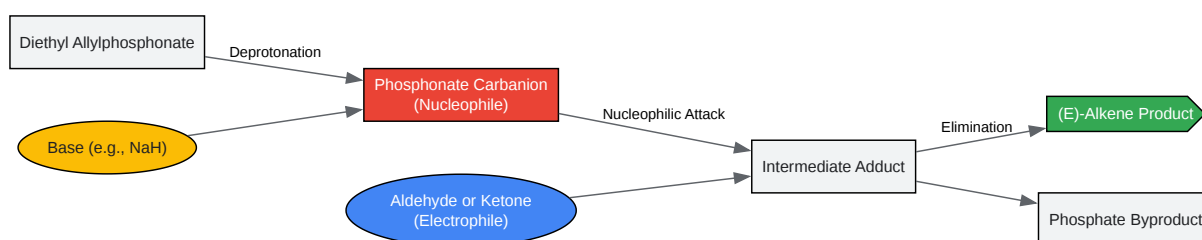
Chemical Reactivity and Applications

Diethyl allylphosphonate is a versatile reagent in organic synthesis, primarily due to its suitability for carbon-carbon bond formation reactions.[3]

Horner-Wadsworth-Emmons Reaction

As a phosphonate ester, **diethyl allylphosphonate** is a key reagent in the Horner-Wadsworth-Emmons (HWE) reaction, a widely used method for forming alkenes. In this reaction, the phosphonate is first deprotonated with a base to form a stabilized carbanion, which then reacts with an aldehyde or ketone to yield an (E)-alkene as the major product.

A generalized workflow for the Horner-Wadsworth-Emmons reaction is depicted below.



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Caption: Generalized pathway of the Horner-Wadsworth-Emmons reaction.

Other Applications in Synthesis

Diethyl allylphosphonate is utilized in a variety of other synthetic applications:[2][11]

- Copolymerization: It can be copolymerized with monomers like maleic anhydride.[2][11]
- Ring-Closing Metathesis (RCM): It is used in RCM reactions to produce oxaphospholene and oxaphosphinene heterocycles.[2][11]
- Synthesis of Natural Products: It serves as a reactant in the synthesis of complex molecules such as solamin type mono-THF acetogenins and spongistatin 2.[2][11]
- Flame Retardants: This compound is also used in the preparation of flame retardants for materials like unsaturated resins and polyolefins.[6]

Role in Drug Development and Agrochemicals

In the pharmaceutical and agrochemical industries, **diethyl allylphosphonate** serves as a crucial building block.^{[4][12]} It is used in the synthesis of biologically active molecules, including those with potential therapeutic applications in neurological treatments.^{[4][12]} It also acts as a precursor for the synthesis of some pesticides and herbicides.^[12]

Experimental Protocols

Synthesis of Diethyl Allylphosphonate via Michaelis-Arbuzov Reaction

A common method for synthesizing **diethyl allylphosphonate** is the Michaelis-Arbuzov reaction between triethyl phosphite and an allyl halide.^[13]

Materials:

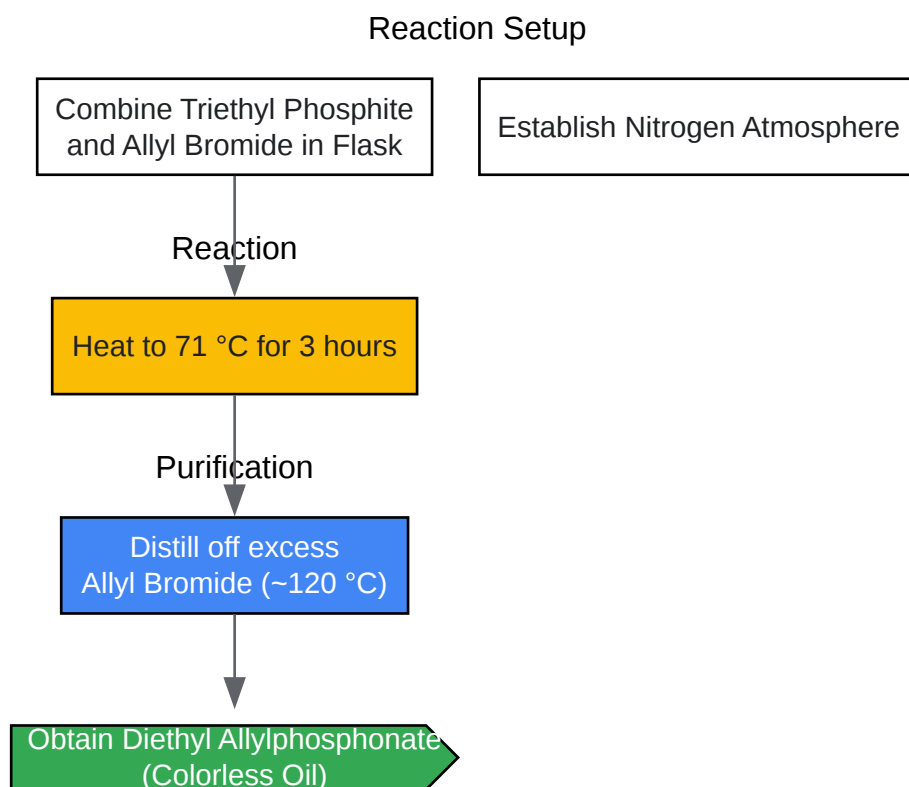
- Triethyl phosphite
- Allyl bromide
- Round-bottomed flask
- Reflux condenser
- Nitrogen atmosphere setup

Procedure:^[13]

- Freshly distilled triethyl phosphite (e.g., 5.16 mL, 30 mmol) and allyl bromide (e.g., 5.52 mL, 33 mmol) are added to a round-bottomed flask equipped with a reflux condenser under a nitrogen atmosphere.
- The reaction mixture is heated to approximately 71 °C for 3 hours.
- After the reaction is complete, the excess allyl bromide is removed by distillation, which can be achieved by heating the crude mixture to about 120 °C for 2 hours.

- The resulting product is **diethyl allylphosphonate**, obtained as a colorless oil. The purity can be verified using techniques such as Thin Layer Chromatography (TLC) and Gas Chromatography (GC).

The following diagram illustrates the workflow for this synthesis protocol.



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Caption: Workflow for the synthesis of **diethyl allylphosphonate**.

Safety Information

Diethyl allylphosphonate is classified as a hazardous substance and should be handled with appropriate safety precautions.

Table 3: GHS Hazard Information for **Diethyl Allylphosphonate**

Hazard	Description
Pictogram	GHS07 (Exclamation mark)
Signal Word	Warning[1]
Hazard Statements	H315: Causes skin irritation[14][15] H319: Causes serious eye irritation[14][15] H335: May cause respiratory irritation[14][15]
Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338[15]
Target Organs	Respiratory system

Personal Protective Equipment (PPE): When handling this chemical, it is recommended to use eyeshields, gloves, and a suitable respirator (e.g., type ABEK (EN14387) respirator filter).[1]

Storage: **Diethyl allylphosphonate** is a combustible liquid and should be stored accordingly in a well-ventilated place.[1][7]

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